

An In-depth Technical Guide on 1-Butylpyrrolidin-2-one

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Compound of Interest

Compound Name: 1-Butylpyrrolidin-2-one

Cat. No.: B1265465

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **1-Butylpyrrolidin-2-one**, a compound of increasing interest in organic synthesis and pharmaceutical development. Its properties as a versatile, high-boiling point solvent make it a focal point in contemporary chemical research.

Core Molecular Information

1-Butylpyrrolidin-2-one, also known as N-Butylpyrrolidone, is a derivative of pyrrolidinone with a butyl group attached to the nitrogen atom.^[1] This structural feature confers upon it excellent solvency power and chemical stability, rendering it a valuable component in various industrial and laboratory applications.^[1]

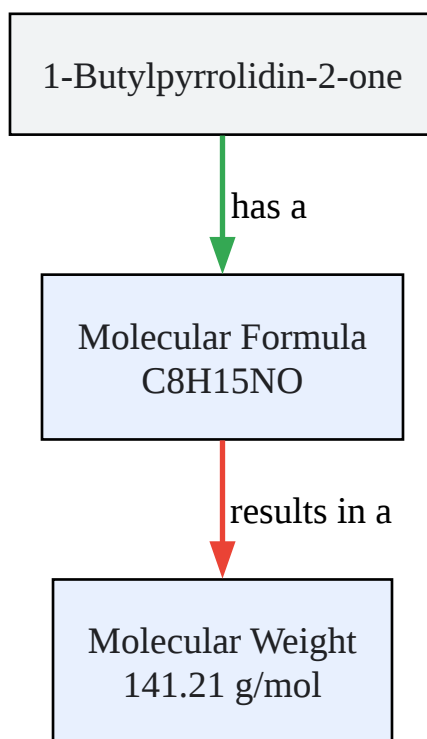
Quantitative Molecular Data

The fundamental molecular properties of **1-Butylpyrrolidin-2-one** are summarized in the table below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C8H15NO[1][2][3][4][5]
Molecular Weight	141.21 g/mol [1][2][3][4][5]
IUPAC Name	1-butylpyrrolidin-2-one[1]
CAS Number	3470-98-2[1][2]

Structural and Relational Overview

The logical relationship between the compound's name, its elemental composition (formula), and its resulting molecular weight is a foundational concept in chemistry. The following diagram illustrates this direct correlation for **1-Butylpyrrolidin-2-one**.



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Caption: Logical flow from compound name to molecular formula and weight.

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